

Application Note: Determination of **Odoratisol B** Solubility and Stability

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Compound of Interest

Compound Name: *Odoratisol B*
CAS No.: 891182-94-8
Cat. No.: B12097785

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Abstract

This application note provides detailed protocols for determining the solubility and stability of **Odoratisol B**, an isoflavonoid of interest for its potential therapeutic properties. The described methods are essential for preclinical and formulation development, enabling researchers to accurately assess the compound's physicochemical characteristics. The protocols cover equilibrium solubility assessment in various solvents and a comprehensive stability testing plan under different environmental conditions. All quantitative data should be meticulously recorded and presented in tabular format for clear interpretation and comparison.

Introduction

Odoratisol B (C₂₀H₂₄O₅) is a naturally occurring isoflavonoid that has garnered scientific interest.^[1] A thorough understanding of its solubility and stability is paramount for advancing research and development, particularly in the context of pharmacology and drug formulation. Poor solubility can hinder bioavailability, while instability can lead to loss of potency and the formation of degradation products. The following protocols provide a systematic approach to characterizing these critical parameters.

Materials and Reagents

- **Odoratisol B** (analytical standard, >98% purity)
- Solvents (HPLC grade):
 - Water
 - Phosphate Buffered Saline (PBS), pH 7.4
 - Ethanol
 - Methanol
 - Acetonitrile
 - Dimethyl Sulfoxide (DMSO)
 - Other relevant organic solvents or buffers
- Reagents for HPLC mobile phase (e.g., phosphoric acid, acetonitrile, water)
- Vials (e.g., glass, polypropylene)
- Syringe filters (0.22 µm)
- Analytical balance
- Vortex mixer
- Shaking incubator or orbital shaker
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with UV detector
- pH meter
- Environmental chamber for stability studies

Experimental Protocols

Solubility Assessment Protocol

This protocol determines the equilibrium solubility of **Odoratisol B** in various solvents using the shake-flask method, followed by quantification via HPLC.^{[2][3]}

1.1. Preparation of Standard Solutions

- Prepare a stock solution of **Odoratisol B** (e.g., 1 mg/mL) in a suitable solvent where it is freely soluble (e.g., DMSO).
- From the stock solution, prepare a series of calibration standards by serial dilution to cover a linear concentration range (e.g., 1-100 µg/mL).

1.2. Sample Preparation and Equilibration

- Add an excess amount of **Odoratisol B** to a known volume of each test solvent (e.g., 1 mL) in a sealed vial. The excess solid should be clearly visible.
- Tightly seal the vials to prevent solvent evaporation.
- Place the vials in a shaking incubator set at a constant temperature (e.g., 25 °C or 37 °C) and agitate for a defined period (e.g., 24-72 hours) to ensure equilibrium is reached.

1.3. Sample Processing and Analysis

- After incubation, allow the vials to stand to let the undissolved solid settle.
- Centrifuge the samples to further separate the supernatant from the excess solid.
- Carefully withdraw an aliquot of the supernatant and filter it through a 0.22 µm syringe filter to remove any remaining particulate matter.
- Dilute the filtered supernatant with the HPLC mobile phase to a concentration within the calibration curve range.
- Analyze the diluted samples by HPLC to determine the concentration of dissolved **Odoratisol B**.

1.4. HPLC Method

- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm)
- Mobile Phase: A gradient of acetonitrile and water with 0.1% phosphoric acid is a common starting point for isoflavonoids.[4] The specific gradient should be optimized.
- Flow Rate: 1.0 mL/min
- Injection Volume: 10-20 µL
- Detection Wavelength: To be determined by UV-Vis scan of **Odoratisol B** (a common wavelength for isoflavonoids is around 254 nm).
- Column Temperature: 30 °C

1.5. Data Presentation

Summarize the solubility data in a table as shown below.

Table 1: Solubility of **Odoratisol B** in Various Solvents

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (µg/mL)	Molar Solubility (mol/L)
Water	25			
PBS (pH 7.4)	37			
Ethanol	25			
Methanol	25			
Acetonitrile	25			
DMSO	25			

Stability Assessment Protocol

This protocol evaluates the stability of **Odoratisol B** under various environmental conditions, including temperature, humidity, and light, over a defined period.^[5]

2.1. Sample Preparation

- Prepare a stock solution of **Odoratisol B** in a solvent in which it is known to be soluble and stable for a short period (e.g., ethanol or acetonitrile).
- Aliquot the solution into multiple vials for each storage condition and time point to avoid repeated freeze-thaw cycles or opening of the same sample.
- For solid-state stability, weigh a precise amount of **Odoratisol B** powder into vials.

2.2. Storage Conditions

Store the samples under the following conditions, protected from light unless photostability is being tested:

- Accelerated Stability: 40 °C ± 2 °C / 75% RH ± 5% RH
- Real-Time (Shelf-Life) Stability: 25 °C ± 2 °C / 60% RH ± 5% RH
- Refrigerated: 4 °C ± 2 °C
- Frozen: -20 °C ± 5 °C
- Photostability: Expose samples to a light source as per ICH Q1B guidelines, alongside dark controls.

2.3. Time Points

Analyze the samples at predetermined time points. For example:

- Accelerated: 0, 1, 2, 3, and 6 months
- Real-Time: 0, 3, 6, 9, 12, 18, and 24 months

2.4. Sample Analysis

- At each time point, retrieve the samples from their respective storage conditions.
- Allow samples to equilibrate to room temperature before opening.
- For solutions, dilute an aliquot to a suitable concentration for HPLC analysis. For solid samples, dissolve them in a known volume of a suitable solvent.
- Analyze the samples by HPLC using the method described in the solubility protocol.
- Assess the appearance of the samples for any physical changes (e.g., color change, precipitation).
- Monitor for the appearance of degradation peaks in the chromatogram.

2.5. Data Presentation

Present the stability data in a tabular format.

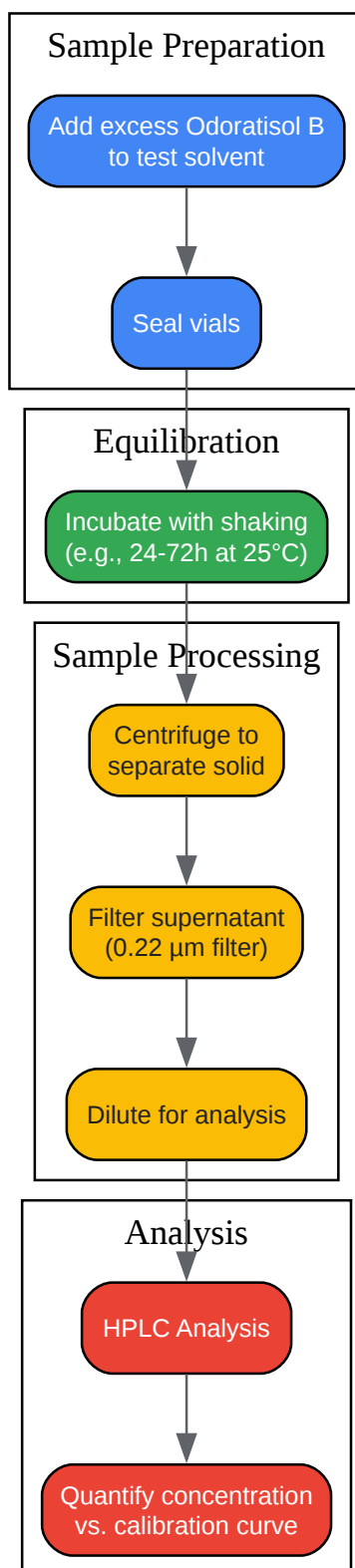
Table 2: Stability of **Odoratisol B** Solution (in [Solvent]) under Different Storage Conditions

Storage Condition	Time Point	Concentration (µg/mL)	% Remaining	Appearance	Degradation Products Detected
25 °C / 60% RH	0 months	100	No		
	3 months				
	6 months				
40 °C / 75% RH	0 months	100	No		
	1 month				
	3 months				

Table 3: Solid-State Stability of **Odoratisol B**

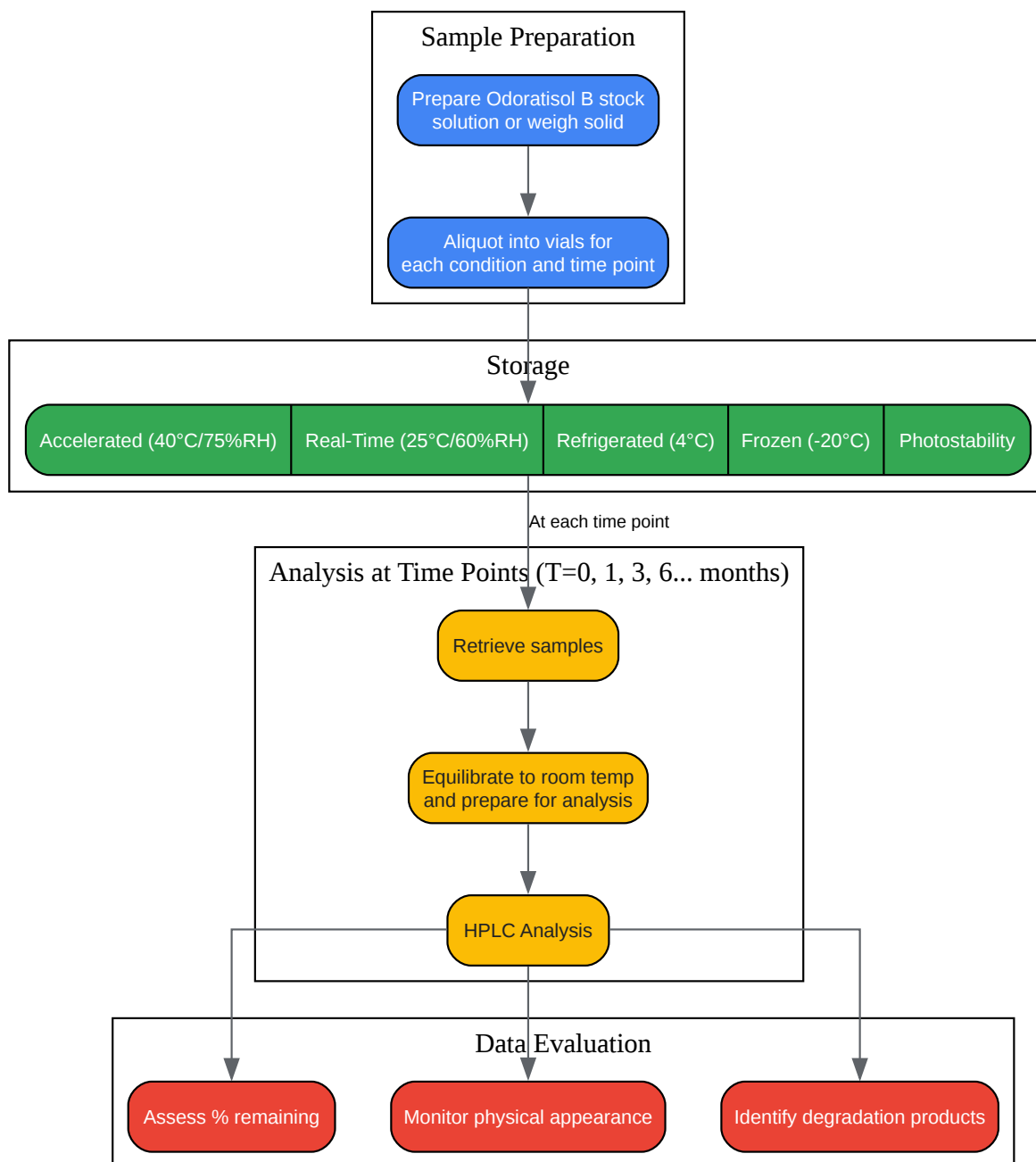
Storage Condition	Time Point	Purity (%) by HPLC	Appearance
25 °C / 60% RH	0 months		
6 months			
12 months			
40 °C / 75% RH	0 months		
3 months			
6 months			

Visualizations



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Caption: Workflow for **Odoratisol B** solubility testing.



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Caption: Workflow for **Odoratisol B** stability testing.

References

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